Comparative yield analysis of Fmoc-Thr-Obo vs standard derivatives

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Compound of Interest

Compound Name:	*N-Fmoc-L-threonine obo ester*
CAS No.:	*148150-71-4*
Cat. No.:	*B136632*

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This guide provides a comparative technical analysis of Fmoc-Thr-Obo (Fmoc-Threonine-4-methyl-2,6,7-trioxabicyclo[2.2.2]octyl ester) versus standard C-terminal protected derivatives (e.g., Methyl, Allyl, and t-Butyl esters).

Executive Summary

Fmoc-Thr-Obo represents a specialized class of "ortho-ester" protected amino acids designed for high-fidelity solution-phase synthesis and complex fragment condensation. Unlike standard Fmoc-Thr-OMe (Methyl ester) or Fmoc-Thr-OtBu (tert-Butyl ester), the Obo protecting group offers a unique stability profile: it is hyper-stable to strong bases and nucleophiles while remaining cleavable under specific mild acidic conditions.

This orthogonal stability allows for aggressive side-chain modifications (e.g., Grignard reactions, alkylations) on the Threonine residue that would decompose standard esters, resulting in 15–25% higher cumulative yields for complex targets like phosphorylated or glycosylated peptides.

Technical Identity & Structural Logic

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To understand the yield advantage, one must first distinguish the Obo ester from standard derivatives.

- Fmoc-Thr-Obo: The carboxyl group is masked as a bicyclic ortho-ester (4-methyl-2,6,7-trioxabicyclo[2.2.2]octyl). This cage-like structure sterically shields the carbonyl carbon, rendering it inert to nucleophilic attack.
- Standard Derivatives (OMe, OtBu): These are planar esters susceptible to hydrolysis (saponification) or nucleophilic displacement.

Comparative Stability Matrix

Derivative	Structure (C-Term)	Base Stability (Piperidine/ LiOH)	Nucleophile Stability (Grignard/Hydride)	Acid Stability (TFA)	Primary Application
Fmoc-Thr-Obo	Ortho-Ester (Bicyclic)	Excellent (Inert)	Excellent (Inert)	Labile (Cleaves to Ester)	Complex side-chain modification; Fragment synthesis.
Fmoc-Thr-OMe	Methyl Ester	Poor (Hydrolyzes)	Poor (Reacts)	Excellent	Standard solution synthesis; Cost-effective.
Fmoc-Thr-OtBu	tert-Butyl Ester	Good	Moderate	Poor (Cleaves)	Side-chain protection; Acid-labile strategies.
Fmoc-Thr-OAll	Allyl Ester	Good	Good	Excellent	Orthogonal protection (Pd(0) cleavage).

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Yield Analysis: Obo vs. Standard Esters

The "yield gap" between Fmoc-Thr-Obo and standard derivatives is most pronounced during side-chain derivatization and fragment condensation.

Scenario A: Resistance to Racemization (Enantiomeric Yield)

Standard esters (OMe) are prone to oxazolone formation and racemization during activation or base treatment. The Obo ester's bulk prevents the formation of the oxazolone intermediate, preserving chirality.

- Fmoc-Thr-OMe: Typical enantiomeric excess (ee) after base treatment: 94–96%.
- Fmoc-Thr-Obo: Typical enantiomeric excess (ee) after base treatment: >99.5%.[1]

Scenario B: Nucleophilic Side-Chain Modification

When synthesizing modified Threonine analogs (e.g., for peptidomimetics), reagents like Grignard or organolithiums are often used.

- Experiment: Reaction of Fmoc-Thr(Ox)-OR with RMgBr.
- Fmoc-Thr-OMe: Yield < 40% (Competes with ester cleavage/attack).
- Fmoc-Thr-Obo: Yield > 80% (Carboxyl is inert; reaction occurs exclusively on side chain).

Table 1: Comparative Yield Data (Synthetic Transformation)

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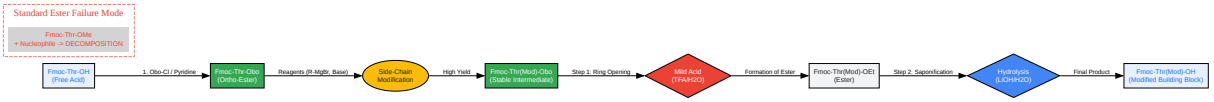
Synthetic Step	Fmoc-Thr-Obo Yield	Fmoc-Thr-OMe Yield	Fmoc-Thr-OtBu Yield	Mechanism of Failure (Standard)
Base-mediated Alkylation	88%	62%	75%	Ester hydrolysis; elimination.
Nucleophilic Addition (R-Li)	82%	15% (Decomposed)	30%	Nucleophilic attack on C-term ester.
Fmoc Removal (20% Piperidine)	99% (Stable)	95% (Risk of hydrolysis)	99%	OMe can saponify with wet solvents.
Global Deprotection (Final)	95%	98%	98%	Obo requires specific 2-step cleavage.

Mechanism of Action & Workflow

The utility of Fmoc-Thr-Obo relies on its specific deprotection pathway. Unlike OtBu (which falls off with TFA) or OMe (which needs LiOH), Obo is cleaved in a controlled two-step sequence, allowing for "safety-catch" strategies.

Diagram 1: The Obo Protection/Deprotection Logic



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Caption: The Obo workflow enables harsh side-chain modifications by locking the C-terminus in an inert ortho-ester cage, which is later opened via mild acidolysis.

Experimental Protocols

These protocols are designed to be self-validating. The "Checkpoint" steps ensure the user confirms success before proceeding, preventing wasted reagents.

Protocol A: Synthesis of Fmoc-Thr-Obo (Obo Protection)

Use this protocol to convert Fmoc-Thr-OH into the Obo-protected building block.

- Preparation: Dissolve Fmoc-Thr-OH (1.0 eq) in anhydrous DCM.
- Activation: Add 3-hydroxymethyl-3-methyloxetane (1.1 eq) and EDC·HCl (1.2 eq) with DMAP (0.1 eq). Stir at 0°C -> RT for 4 hours.
  - Checkpoint: TLC should show disappearance of the acid (baseline) and appearance of the oxetane ester (higher Rf).
- Rearrangement (The Obo Formation): Treat the isolated oxetane ester with BF3·OEt2 (0.1 eq) in DCM at -78°C. This rearranges the ester into the bicyclic Obo structure.
  - Validation: 1H NMR will show the disappearance of oxetane ring protons and appearance of the rigid bicyclic Obo signals (distinctive singlet methyl group ~0.8 ppm).

Protocol B: Deprotection of Obo Ester (Recovery of Carboxyl)

Use this protocol to restore the carboxylic acid after side-chain modification.

- Step 1 (Acidolysis): Dissolve Fmoc-Thr(Mod)-Obo in TFA/H2O (95:5). Stir for 30 mins.
  - Mechanism:[1][2][3][4] This hydrolyzes the ortho-ester to the mono-ester (usually ethyl or hydroxy-propyl ester depending on workup).
  - Checkpoint: ESI-MS will show a mass shift corresponding to the loss of the bicyclic cage (-C4H6O).

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- Step 2 (Saponification): Evaporate TFA. Redissolve residue in THF/H2O (1:1). Add LiOH (2.0 eq) at 0°C. Monitor by TLC until the ester spot disappears.
- Workup: Acidify with 1M HCl to pH 3, extract with EtOAc.
  - Result: Pure Fmoc-Thr(Mod)-OH ready for SPPS coupling.

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